

# A Comparative Analysis of Wash Fastness in Reactive Yellow Dyes

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## Compound of Interest

Compound Name: Reactive yellow 185

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A deep dive into the wash fastness performance of key reactive yellow dyes reveals notable differences, providing crucial insights for researchers and professionals in the textile and dyeing industries. This guide presents a comparative analysis of the wash fastness properties of three commonly used reactive yellow dyes: C.I. Reactive Yellow 145, C.I. Reactive Yellow 160, and C.I. Reactive Yellow 176, supported by experimental data and standardized testing protocols.

Reactive dyes are a cornerstone of the textile industry, prized for their vibrant shades and superior fastness properties, which are achieved through the formation of covalent bonds with textile fibers. Among these, reactive yellow dyes are extensively used. However, their performance, particularly their ability to withstand repeated washing without significant color loss or staining, can vary. This variation is a critical consideration in the development of high-quality, durable textiles.

## Comparative Wash Fastness Performance

The wash fastness of textiles is a measure of their color's resistance to fading or running during washing. It is evaluated on a scale of 1 to 5, with 5 representing the highest fastness. The assessment is typically twofold: evaluating the change in color of the dyed fabric and the degree of staining on adjacent undyed fabrics. The data presented below, collated from various technical sources, summarizes the wash fastness ratings of the selected reactive yellow dyes when tested on cotton fabric according to the ISO 105-C06 standard.

Reactive Dye	C.I. Name	Wash Fastness (Color Change)	Wash Fastness (Staining on Cotton)
Reactive Golden Yellow RNL	Reactive Yellow 145	4-5	4-5
Reactive Yellow 3RS	Reactive Yellow 176	3-5	5
Reactive Yellow F4RL	Reactive Yellow 160	4-5	4

The data indicates that both C.I. Reactive Yellow 145 and C.I. Reactive Yellow 160 exhibit excellent wash fastness with ratings of 4-5 for color change.<sup>[1]</sup> C.I. Reactive Yellow 145 also demonstrates a high resistance to staining, with a rating of 4-5. C.I. Reactive Yellow 160 shows good performance in terms of staining, with a rating of 4.<sup>[2]</sup> C.I. Reactive Yellow 176 displays a broader range in its wash fastness for color change, with ratings from 3 to 5, while exhibiting excellent resistance to staining with a rating of 5.<sup>[3][4]</sup>

## Experimental Protocol: ISO 105-C06 Wash Fastness Test

The determination of the wash fastness ratings is conducted following the standardized methodology outlined in ISO 105-C06. This protocol is designed to simulate domestic and commercial laundering processes.

### Preparation of the Test Specimen:

A specimen of the dyed textile measuring 100 mm x 40 mm is prepared. This specimen is then attached to a multi-fiber adjacent fabric of the same dimensions. The multi-fiber strip typically consists of bands of different common textile fibers (e.g., cotton, wool, polyester, nylon, acrylic, and acetate) to assess the extent of color staining on various materials.

### Washing Procedure:

The composite specimen is placed in a stainless-steel container of a launder-o-meter or a similar testing apparatus. A specified volume of a standard soap solution is added to the container along with a set number of stainless-steel balls to provide mechanical action. The standard solution typically contains 4 grams per liter of a reference detergent and, if required, 1

gram per liter of sodium perborate.[5] The container is then sealed and agitated in the apparatus at a specified temperature and for a set duration. For instance, a common test condition is 40 minutes at 40°C.[5]

## Rinsing and Drying:

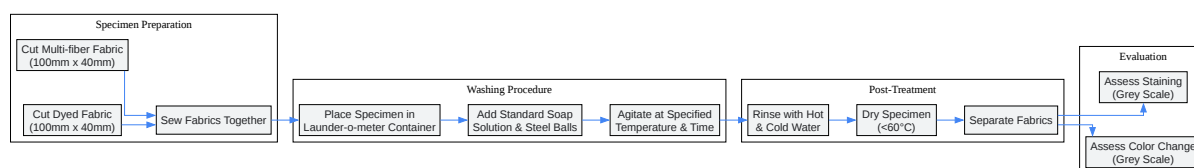
Following the washing cycle, the composite specimen is removed from the container and rinsed thoroughly with hot and then cold water. Excess water is removed by squeezing, and the specimen is dried in air at a temperature not exceeding 60°C. The stitching holding the dyed specimen and the multi-fiber fabric together is then carefully removed, except at one of the shorter ends.

## Assessment:

The dried specimens are then evaluated in a standardized viewing environment, typically a light box. The change in color of the dyed specimen is assessed by comparing it to an untreated sample of the same fabric using the Grey Scale for Color Change. The degree of staining on each band of the multi-fiber fabric is assessed using the Grey Scale for Staining. Both scales range from 1 (poor fastness) to 5 (excellent fastness).

## Experimental Workflow Diagram

The following diagram illustrates the key stages of the ISO 105-C06 wash fastness testing procedure.



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### ISO 105-C06 Wash Fastness Test Workflow

In conclusion, the selection of a reactive yellow dye can have a significant impact on the final product's wash fastness. While C.I. Reactive Yellow 145 and C.I. Reactive Yellow 160 offer consistently high performance, the variable results for C.I. Reactive Yellow 176 highlight the importance of rigorous testing and careful dye selection based on the specific requirements of the end-use application. The standardized ISO 105-C06 test method provides a reliable framework for evaluating and comparing the wash fastness of these and other reactive dyes.

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